

Strategic Sourcing & Technical Profile: 2-Chloro-5-methoxypyridine-3-carbaldehyde

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 2-Chloro-5-methoxynicotinaldehyde

Cat. No.: B8099986

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CAS: 1211526-54-3 | Molecular Formula: C₇H₆ClNO₂ | Molecular Weight: 171.58 g/mol

Executive Summary: The Scaffold & The Supply Chain

For medicinal chemists, 2-Chloro-5-methoxypyridine-3-carbaldehyde is not merely a catalog reagent; it is a high-value "ortho-functionalized" pyridine scaffold. Its structural utility lies in the 3-position aldehyde (a versatile handle for reductive aminations, Wittig reactions, or heterocycle ring closures) adjacent to the 2-position chlorine (a prime site for SNAr displacements or Buchwald-Hartwig couplings).

However, the supply chain for this specific isomer is fragmented. Unlike commodity pyridines, this intermediate often suffers from regio-isomeric contamination (specifically from the 2-methoxy-5-chloro isomer) and oxidative instability. This guide outlines a technical framework for sourcing, validating, and handling this compound to ensure data integrity in downstream drug development.

Critical Quality Attributes (CQA) & Impurity Landscape

Before selecting a supplier, researchers must understand the synthetic origin of the material. The impurity profile is directly dictated by the synthesis route used by the manufacturer.

A. Synthetic Routes & Associated Impurities

There are two primary industrial routes for synthesizing this scaffold. Knowing which one your supplier uses allows you to predict specific contaminants.

- Route A: Directed Ortho-Lithiation (DOL)
 - Mechanism:[1][2][3] Lithiation of 2-chloro-5-methoxypyridine using LDA/LiTMP followed by a DMF quench.
 - Risk:[1][2][4][5] High. If temperature control (-78°C) is poor, the "halogen dance" mechanism can shift the chlorine, or lithiation can occur at the C-4 or C-6 positions.
 - Key Impurity:Regioisomers (e.g., 2-chloro-5-methoxypyridine-4-carbaldehyde).
- Route B: Vilsmeier-Haack Formylation
 - Mechanism:[1][2][3] Reaction of a precursor (often an acetal or activated pyridine) with POCl₃/DMF.
 - Risk:[1][2][4][5] Moderate. Residual phosphorous or chlorinated byproducts.
 - Key Impurity:De-methylated byproducts (2-chloro-5-hydroxypyridine-3-carbaldehyde) due to harsh acidic conditions.

B. The "Isomer Trap"

The most common sourcing failure is receiving the wrong isomer.

- Target: 2-Chloro-5-methoxypyridine-3-carbaldehyde (CAS 1211526-54-3)[6][7]
- Common Decoy: 5-Chloro-2-methoxypyridine-3-carbaldehyde (CAS 1060802-34-9 or similar)
- Differentiation:1H NMR coupling constants are critical here. The target (2-Cl, 5-OMe) typically shows a distinct meta-coupling pattern (J ~3.0 Hz) between H4 and H6.

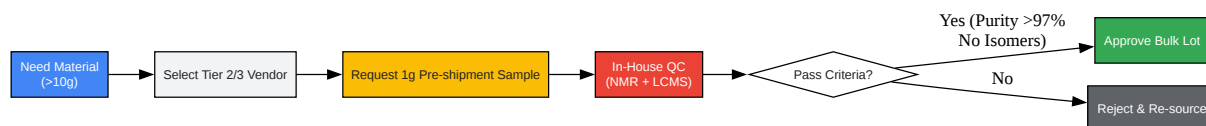
Supplier Landscape & Sourcing Strategy

Suppliers for this compound fall into three distinct tiers. Your choice should depend on the development phase.

Tier	Supplier Type	Representative Examples	Recommended For	Risk Profile
1	Catalog Aggregators	BLD Pharm, Combi-Blocks, Enamine	Early Discovery (mg - 10g)	Variable. Batch-to-batch consistency fluctuates. CoA often lacks trace metal data.
2	Specialty CROs	PharmaBlock, WuXi AppTec, SynTech	Lead Opt / Scale-up (100g - 1kg)	Low. High synthetic transparency. Will provide ROS (Route of Synthesis) upon request.
3	Custom Synthesis	Hebei Summedchem, Xingrui Industry	GMP / Pilot Plant (>1kg)	Moderate. Requires rigorous vendor audit. Focus is on cost-efficiency over ultra-high purity.

Technical Sourcing Protocol

Do not rely on the Certificate of Analysis (CoA) alone. Implement this Self-Validating Sourcing Workflow:



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Figure 1: Risk-mitigated sourcing workflow for pyridine aldehydes. This loop prevents the costly error of committing to a kilogram batch that fails downstream chemistry.

Quality Control & Handling Protocols

This aldehyde is prone to oxidation (forming the carboxylic acid) and Cannizzaro disproportionation if stored improperly.

A. In-House Validation Protocol (The "Golden Standard")

Upon receipt of the material, execute the following 3-step validation. This is non-negotiable for GLP/GMP campaigns.

- ^1H NMR (DMSO-d_6):
 - Check for the aldehyde proton singlet (~10.0 - 10.2 ppm).
 - Critical Check: Verify the integration of the methoxy group (3.8-3.9 ppm) relative to the aldehyde. If the ratio is off, you may have the de-methylated impurity.
 - Isomer Check: Confirm two aromatic protons with meta coupling.
- LC-MS (Acidic Method):
 - Run a gradient (5-95% MeCN/Water + 0.1% Formic Acid).
 - Watch out for: The hydrate form (gem-diol). Pyridine aldehydes often exist as hydrates in aqueous media, which can confuse purity calculations. The mass spectrum may show $\text{M}+18$ ($\text{M}+\text{H}_2\text{O}$).

- KF (Karl Fischer) Titration:
 - Aldehydes can interfere with standard KF reagents. Use aldehyde-specific KF reagents (methanol-free, often containing imidazole) to prevent the formation of acetals during titration, which releases water and gives false high readings.

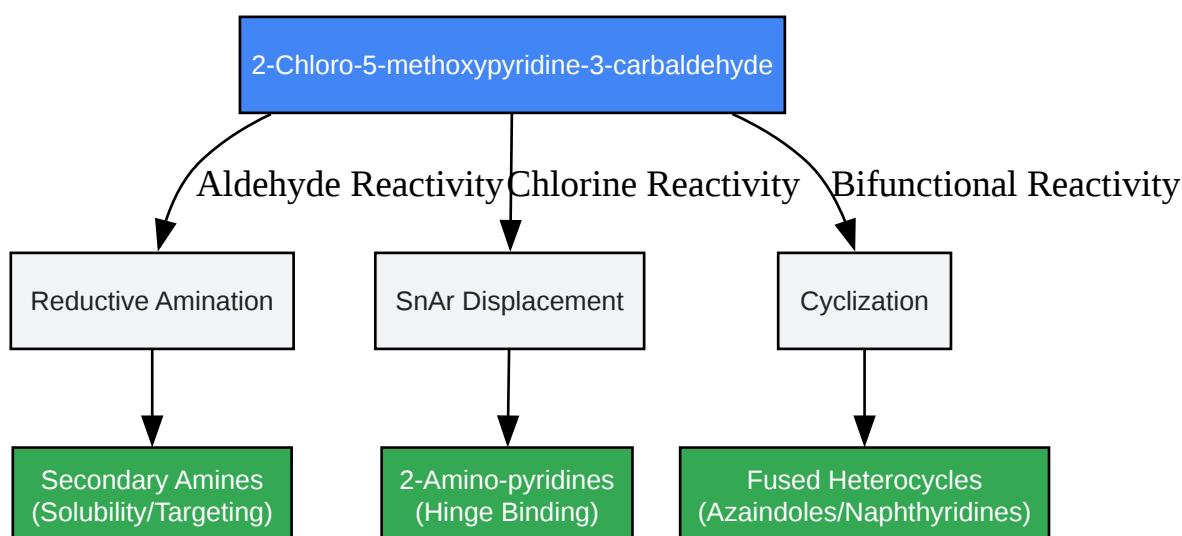
B. Storage & Stability[4][5][8]

- Atmosphere: Store under Argon or Nitrogen.
- Temperature: -20°C is mandatory for long-term storage (>1 month).
- Container: Amber glass. Avoid metal spatulas during weighing if the material is sticky (trace metals can catalyze oxidation).

Strategic Application in Drug Design

Why source this specific scaffold? It is a "privileged structure" for kinase inhibitors.

- The "Hinge Binder" Logic: The pyridine nitrogen and the aldehyde (converted to an amine or heterocycle) often interact with the hinge region of ATP-binding sites in kinases.
- Metabolic Stability: The chlorine atom at C-2 blocks metabolic oxidation at the most reactive position of the pyridine ring, enhancing the half-life ($t_{1/2}$) of the final drug candidate.



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Figure 2: Divergent synthesis pathways utilizing the bifunctional nature of the scaffold.

References

- Chemical Identity & Properties: PubChem. 2-Chloro-5-methoxypyridine Compound Summary. National Library of Medicine. [[Link](#)] (Note: Link is for the parent pyridine; aldehyde derivatives are indexed as subspecies).
- Synthetic Methodology (Analogous): Gangadasu, B., et al.[[1](#)] "A Simple and Convenient Preparation of 2-Chloro-5-methylpyridine-3-carbaldehyde Imines." Heterocyclic Communications, 2002.[[1](#)] [[Link](#)]

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